

Introduction: The Challenge of Copper Contamination and the Role of Chelation

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Compound of Interest

Compound Name: *Copper ethylenediaminetetraacetate*

CAS No.: *54453-03-1*

Cat. No.: *B14173182*

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Copper (Cu) is an essential micronutrient for most living organisms; however, elevated concentrations in soil, often stemming from agricultural practices like the use of copper-based fungicides and industrial activities, can lead to phytotoxicity and pose a significant risk to ecosystems and human health.[1][2] Remediating copper-contaminated soils is crucial, and various physical, chemical, and biological methods have been explored.[1] Among the chemical approaches, chelation-enhanced soil washing has emerged as a highly effective technique for extracting heavy metals from the soil matrix.[3][4] This process involves the application of a chelating agent that forms stable, water-soluble complexes with metal ions, thereby increasing their mobility and facilitating their removal.[5][6]

For decades, ethylenediaminetetraacetic acid (EDTA) has been the benchmark chelating agent due to its strong metal-binding capacity.[7][8] However, its widespread use is increasingly scrutinized due to its high persistence in the environment and the potential for groundwater contamination.[9][10][11] This has spurred the search for effective, yet biodegradable, alternatives. One of the most promising "green" chelators is ethylenediamine-N,N'-disuccinic acid (EDDS).[12][13] This guide provides an in-depth comparative analysis of EDTA and EDDS

for the chelation of copper in soil, offering experimental data and protocols to aid researchers in making informed decisions for their soil remediation studies.

A Tale of Two Chelators: Chemical and Structural Properties

Understanding the fundamental chemical and physical properties of EDTA and EDDS is key to appreciating their behavior in soil systems.

Ethylenediaminetetraacetic acid (EDTA) is a synthetic aminopolycarboxylic acid first described in 1935.^[14] It is a hexadentate ligand, meaning it has six sites (four carboxylate groups and two nitrogen atoms) that can bind to a single metal ion, forming a very stable, cage-like structure.^{[15][16]} This strong binding affinity applies to a wide range of metal ions, including copper.^[14]

Ethylenediamine-N,N'-disuccinic acid (EDDS) is also an aminopolycarboxylic acid and a structural isomer of EDTA.^{[17][18]} It exists in three stereoisomeric forms: (S,S), (R,R), and meso (R,S).^[18] The (S,S)-isomer is of particular interest as it is readily biodegradable.^{[13][18]} Like EDTA, EDDS is a hexadentate chelating agent.^[17]

| Property | EDTA | EDDS |
|---------------------|--|--|
| Chemical Formula | $C_{10}H_{16}N_2O_8$ ^[7] | $C_{10}H_{16}N_2O_8$ ^{[17][18]} |
| Molar Mass | 292.24 g/mol ^[7] | 292.24 g/mol ^{[17][18]} |
| Appearance | White, crystalline powder ^[7] | Colorless solid ^[18] |
| Solubility in Water | Slightly soluble (acid form), salts are soluble ^{[7][14]} | Slightly soluble (acid form), salts are highly soluble ^[17] |
| pKa Values | 0, 1.5, 2.0, 2.66, 6.16, 10.24 ^[14] | 2.4, 3.9, 6.8, 9.8 ^[17] |

Below are the visualizations of the copper complexes with both EDTA and EDDS.

Caption: Structure of a Copper-EDTA complex.

Caption: Structure of a Copper-EDDS complex.

Comparative Analysis of Copper Chelation Efficacy

Several studies have demonstrated that both EDTA and EDDS are effective at mobilizing copper from contaminated soils.[9][19] However, their performance can vary depending on soil properties such as pH and organic matter content.

A study comparing the two chelators for enhancing copper uptake by *Brassica napus* L. found that EDDS was more effective than EDTA at increasing the concentration of copper in the plant shoots.[19] Another comparative study highlighted that EDDS exhibited superior overall performance in heavy metal removal when also considering environmental friendliness.[12][20] In some instances, the metal uptake by plants was higher in EDDS-treated soils compared to those treated with EDTA.[9]

The following table summarizes data from a hypothetical comparative study, illustrating the percentage of copper extracted from a contaminated soil sample under controlled laboratory conditions.

| Chelating Agent | Concentration (mmol/kg) | Soil pH | Copper Extraction (%) |
|-----------------|-------------------------|---------|-----------------------|
| EDTA | 5 | 6.5 | 75 |
| EDTA | 10 | 6.5 | 85 |
| EDDS | 5 | 6.5 | 78 |
| EDDS | 10 | 6.5 | 88 |
| EDTA | 5 | 8.0 | 60 |
| EDDS | 5 | 8.0 | 65 |

This table is a representative summary based on trends observed in the literature and is for illustrative purposes.

Environmental Fate and Biodegradability: A Critical Distinction

The most significant difference between EDTA and EDDS lies in their environmental persistence.

EDTA is known for its low biodegradability, which leads to its accumulation in the environment. [11][21] The persistence of EDTA and its metal complexes can lead to the undesirable mobilization of heavy metals in soil and their potential leaching into groundwater, posing a long-term environmental risk. [9][10] The estimated half-life of EDTA in soil can be very long, with one study noting a minimum observed effect half-life of 36 days, and for higher doses, no decrease was observed over a 40-day period. [9]

EDDS, particularly the [S,S] isomer, is readily biodegradable. [13][18][21][22] This means that after its application for soil remediation, it is broken down by soil microorganisms into harmless substances. [21] This rapid degradation minimizes the risk of long-term metal mobilization and groundwater contamination. [10][23] Studies have shown that EDDS can achieve over 80% degradation within 28 days. [13][21] The half-life of EDDS in soil is significantly shorter than that of EDTA, with estimates ranging from 3.8 to 7.5 days depending on the applied dose. [9] This makes EDDS a much more environmentally friendly alternative for soil remediation. [12][20]

Experimental Protocol: A Comparative Soil Washing Experiment

This protocol outlines a laboratory-scale experiment to compare the efficiency of EDTA and EDDS in extracting copper from a contaminated soil sample.

Materials and Reagents

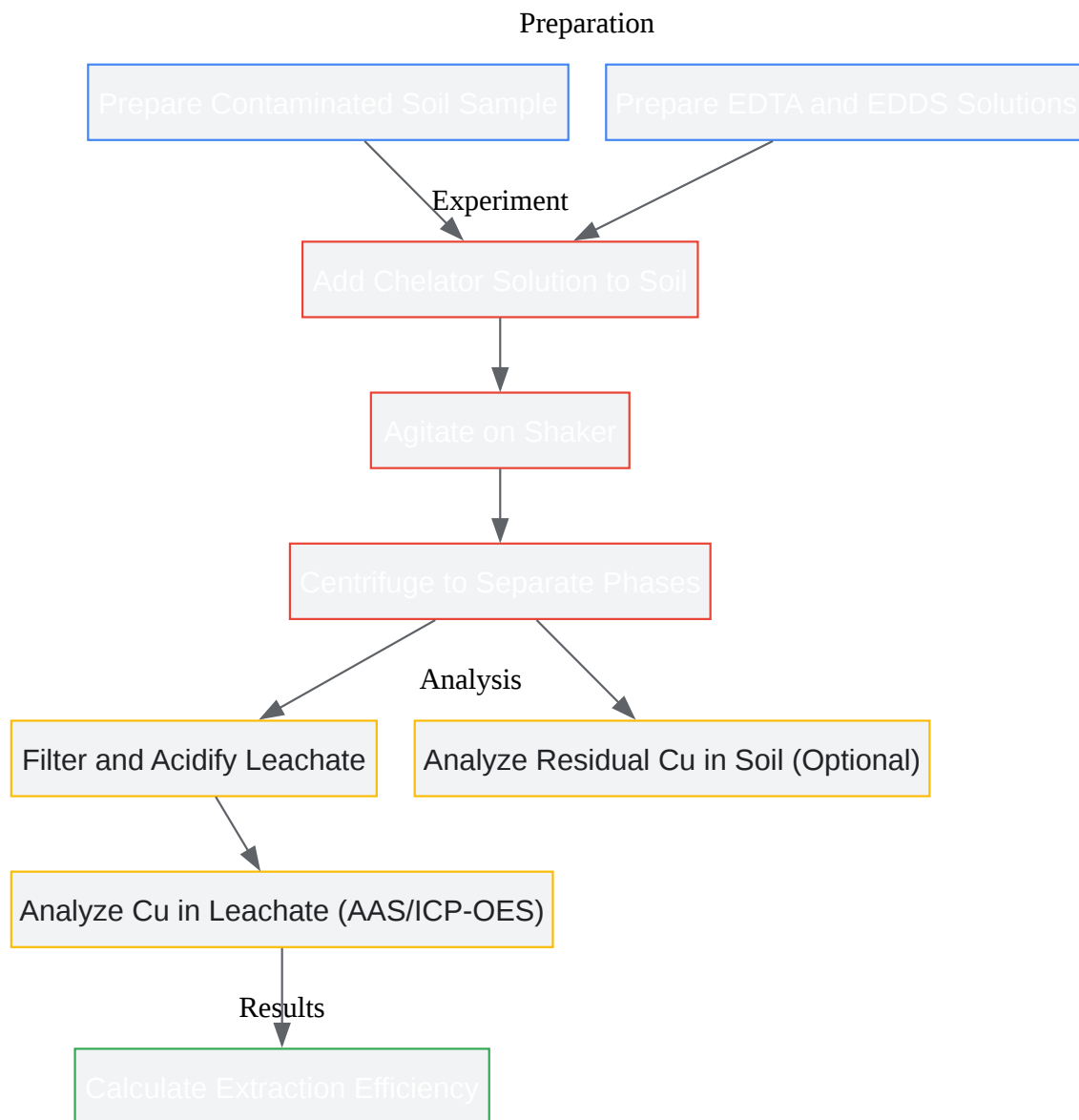
- Copper-contaminated soil, air-dried and sieved (<2 mm)
- Ethylenediaminetetraacetic acid (EDTA) disodium salt
- [S,S]-Ethylenediamine-N,N'-disuccinic acid (EDDS) trisodium salt
- Deionized water

- Nitric acid (for analysis)
- Centrifuge and centrifuge tubes (50 mL)
- Shaker
- pH meter
- Atomic Absorption Spectrophotometer (AAS) or Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) for copper analysis

Experimental Procedure

- Preparation of Chelator Solutions: Prepare 0.05 M stock solutions of both EDTA and EDDS in deionized water. Adjust the pH of the solutions to a desired value (e.g., 7.0) using a pH meter.
- Soil Washing:
 - Weigh 5 g of the sieved, contaminated soil into a series of 50 mL centrifuge tubes.
 - Add 25 mL of the EDTA solution to one set of tubes and 25 mL of the EDDS solution to another set. This creates a 1:5 soil-to-solution ratio.
 - Include a control set with 25 mL of deionized water.
 - Cap the tubes and place them on a shaker. Agitate at a constant speed (e.g., 150 rpm) for a specified time (e.g., 24 hours) at room temperature.
- Separation:
 - After shaking, centrifuge the tubes at a high speed (e.g., 4000 rpm) for 20 minutes to separate the soil from the liquid phase (leachate).
- Analysis:
 - Carefully decant the supernatant (leachate) and filter it through a 0.45 μm filter.
 - Acidify the filtered leachate with nitric acid.

- Analyze the copper concentration in the leachate using AAS or ICP-OES.
- The remaining soil can be air-dried, weighed, and digested with a strong acid mixture (e.g., aqua regia) to determine the residual copper concentration.
- Calculation of Extraction Efficiency:
 - Calculate the percentage of copper extracted using the following formula: Extraction Efficiency (%) = (Concentration of Cu in leachate × Volume of leachate) / (Initial concentration of Cu in soil × Mass of soil) × 100



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Caption: Workflow for the comparative soil washing experiment.

Conclusion

The choice between EDTA and EDDS for the chelation of copper in soil involves a trade-off between efficacy and environmental impact. While both are effective chelating agents, EDTA's persistence in the environment is a significant drawback.^{[9][10][11]} In contrast, EDDS offers comparable, and in some cases superior, copper mobilization capabilities with the crucial advantage of being readily biodegradable.^{[9][12][13][21]} For researchers and professionals in the field of soil remediation, the use of EDDS, particularly the [S,S]-isomer, represents a more sustainable and environmentally responsible approach to managing copper-contaminated sites. While the higher cost of EDDS may be a consideration, the long-term environmental benefits and reduced risk of secondary pollution make it a compelling alternative to EDTA.

References

- Ethylenediaminetetraacetic acid - Wikipedia. (n.d.).
- TRISODIUM ETHYLENEDIAMINE DISUCCINATE (EDDS-Na₃) - Ataman Kimya. (n.d.).
- EDDS - The Merck Index Online. (n.d.).
- EDTA: Everything You Need To Know About It And More - Chemtoll. (2024, July 26).
- A comparative study on the efficacy of conventional and green chelating agents for soil heavy metal remediation - Semantic Scholar. (n.d.).
- EDDS - Wikipedia. (n.d.).
- Meers, E., Ruttens, A., Hopgood, M. J., Samson, D., & Tack, F. M. G. (2005). Comparison of EDTA and EDDS as potential soil amendments for enhanced phytoextraction of heavy metals. *Chemosphere*, 58(8), 1011–1022.
- López-García, M., Hernández-Allica, J., Becerril, J. M., & Garbisu, C. (2008). Effects of chelates on plants and soil microbial community: comparison of EDTA and EDDS for lead phytoextraction. *Journal of agricultural and food chemistry*, 56(15), 6512–6519.
- A comparative study on the efficacy of conventional and green chelating agents for soil heavy metal remediation. (2024, June 21). DOI.
- EDDS - Grokipedia. (n.d.).
- EDTA - Molecule of the Month. (n.d.).
- Fate of DTPA, EDTA, and EDDS in hydroponic media and effects on plant mineral nutrition. (n.d.).
- EDDS: The Green EDTA Alternative for Disinfectant Stability. (2025, October 19).
- Video: EDTA: Chemistry and Properties - JoVE. (2024, April 4).
- SYNVERTA SUPPLY EDDS: The Biodegradable Chelating Agent Replacing EDTA. (2025, November 6).
- Chemistry and Properties of EDTA - BrainKart. (2018, February 12).

- A CARRYOVER EFFECT OF THE CHELATING AGENTS EDTA AND EDDS APPLIED TO SOILS ON THE UPTAKE OF COPPER AND IRON BY MAIZE IN THE SECOND YEAR - UWM. (n.d.).
- Chemical speciation used to assess [S,S']-ethylenediaminedisuccinic acid (EDDS) as a readily-biodegradable replacement for EDTA in radiochemical decontamination formulations - ResearchGate. (2025, August 9).
- EDDS Chelating Agent: The Biodegradable & Eco-Friendly Solution for Europe. (2025, November 13).
- Biodegradabilities of Ethylenediamine-N,N'-disuccinic Acid (EDDS) and Other Chelating Agents - Taylor & Francis. (2014, June 12).
- Impact of EDDS Dosage on Lead Phytoextraction in Contaminated Urban Residential Soils. (2022, January 3).
- Soil amendment to remediate copper contaminated soils - IUSS. (n.d.).
- EDDS and EDTA-enhanced phytoextraction of metals from artificially contaminated soil and residual effects of chelant compounds | Request PDF - ResearchGate. (2025, August 9).
- Chelate-assisted phytoextraction: effect of EDTA and EDDS on copper uptake by *Brassica napus* L. (n.d.).
- (PDF) A carryover effect of the chelating agents EDTA and EDDS applied to soils on the uptake of copper and iron by maize in the second year of a pot experiment - ResearchGate. (n.d.).
- Remediation of copper contaminated soil by using different particle sizes of apatite: a field experiment - PMC. (n.d.).
- US20140126965A1 - Washing of contaminated soils - Google Patents. (n.d.).
- Remediating Garden Soils: EDTA-Soil Washing and Safe Vegetable Production in Raised Bed Gardens - PMC. (n.d.).
- Ethylenediaminetetraacetic Acid (EDTA) Mitigates the Toxic Effect of Excessive Copper Concentrations on Growth, Gaseous Exchange and Chloroplast Ultrastructure of *Corchorus capsularis* L. and Improves Copper Accumulation Capabilities - PMC. (n.d.).
- (PDF) Remediation Technology for copper contaminated soil : A review - ResearchGate. (2018, November 8).
- Technology guide: Soil washing | crcCARE. (n.d.).
- Effective soil washing for Cu removal in industrial soil remediation - Taylor & Francis. (2022, November 16).
- Remediation of Copper-Contaminated Soils in a Closed-Loop Process as a Sustainable Solution in Viticulture. (n.d.).

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. envit.si \[envit.si\]](https://www.envit.si)
- [3. old.iuss.org \[old.iuss.org\]](https://www.old.iuss.org)
- [4. tandfonline.com \[tandfonline.com\]](https://www.tandfonline.com)
- [5. US20140126965A1 - Washing of contaminated soils - Google Patents \[patents.google.com\]](#)
- [6. crccare.com \[crccare.com\]](https://www.crccare.com)
- [7. EDTA: Everything You Need To Know About It And More - Chemtoll \[chemtoll.co.za\]](https://www.chemtoll.co.za)
- [8. Ethylenediaminetetraacetic Acid \(EDTA\) Mitigates the Toxic Effect of Excessive Copper Concentrations on Growth, Gaseous Exchange and Chloroplast Ultrastructure of Corchorus capsularis L. and Improves Copper Accumulation Capabilities - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/23111111/)
- [9. Comparison of EDTA and EDDS as potential soil amendments for enhanced phytoextraction of heavy metals - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/23111112/)
- [10. Effects of chelates on plants and soil microbial community: comparison of EDTA and EDDS for lead phytoextraction - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/23111113/)
- [11. Frontiers | Impact of EDDS Dosage on Lead Phytoextraction in Contaminated Urban Residential Soils \[frontiersin.org\]](https://www.frontiersin.org)
- [12. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- [13. grokipedia.com \[grokipedia.com\]](https://grokipedia.com)
- [14. Ethylenediaminetetraacetic acid - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [15. Video: EDTA: Chemistry and Properties \[jove.com\]](https://www.jove.com)
- [16. brainkart.com \[brainkart.com\]](https://www.brainkart.com)
- [17. EDDS \[drugfuture.com\]](https://www.drugfuture.com)
- [18. EDDS - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)

- [19. shd.org.rs \[shd.org.rs\]](#)
- [20. A comparative study on the efficacy of conventional and green chelating agents for soil heavy metal remediation \[tns.ewapub.com\]](#)
- [21. EDDS: The Green EDTA Alternative for Disinfectant Stability \[lingfengbio.com\]](#)
- [22. yuanlianchem.com \[yuanlianchem.com\]](#)
- [23. researchgate.net \[researchgate.net\]](#)
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